LASSBio-1135: A Technical Guide to its Multitarget Mechanism of Action

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Compound of Interest

Compound Name: *LASSBio-1135*

Cat. No.: *B1674533*

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Introduction

LASSBio-1135 is an imidazo[1,2-a]pyridine derivative initially investigated as a potential dual inhibitor of p38 mitogen-activated protein kinase (p38 MAPK) and cyclooxygenase-2 (COX-2) for the treatment of inflammation and pain.[1][2] Subsequent research has revealed a more complex, multitarget mechanism of action that underlies its significant efficacy in preclinical models of inflammatory and neuropathic pain.[1][2][3] This document provides an in-depth technical overview of the core mechanisms, supported by quantitative data, experimental protocols, and pathway visualizations for researchers and drug development professionals.

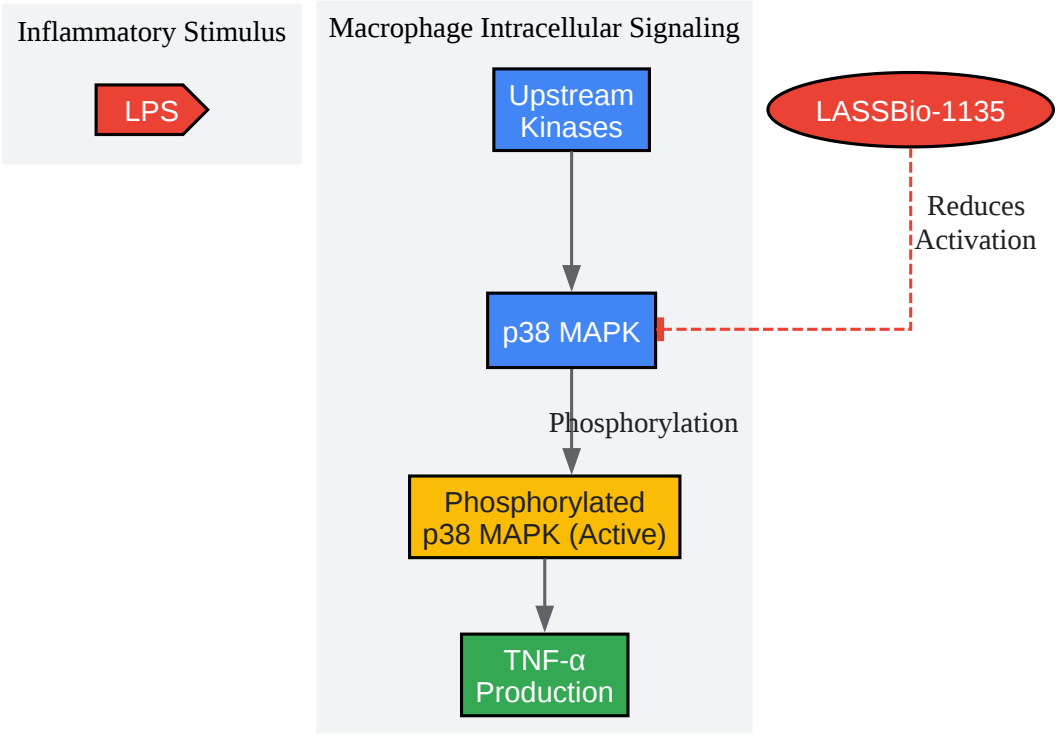
Core Mechanism of Action

LASSBio-1135 exerts its therapeutic effects primarily through two independent, yet synergistic, mechanisms: the inhibition of tumor necrosis factor-alpha (TNF-α) production and the non-competitive antagonism of the Transient Receptor Potential Vanilloid 1 (TRPV1) channel.[1][3][4] This dual action allows it to modulate both immune cell activation and neuronal sensitization, key components of chronic pain and inflammation.[1][2]

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Inhibition of TNF-α Production via p38 MAPK Pathway Modulation

LASSBio-1135 effectively suppresses the production and release of TNF-α, a critical pro-inflammatory cytokine, from immune cells such as macrophages.[1][2][3] This action is not due to direct inhibition of the p38 MAPK enzyme as initially predicted, but rather by interfering with its activation (phosphorylation) or an upstream signaling event.[1][2] By reducing the levels of phosphorylated p38 MAPK, **LASSBio-1135** downregulates the signaling cascade that leads to the transcription and synthesis of TNF-α in response to inflammatory stimuli like lipopolysaccharide (LPS).[1][3][4]



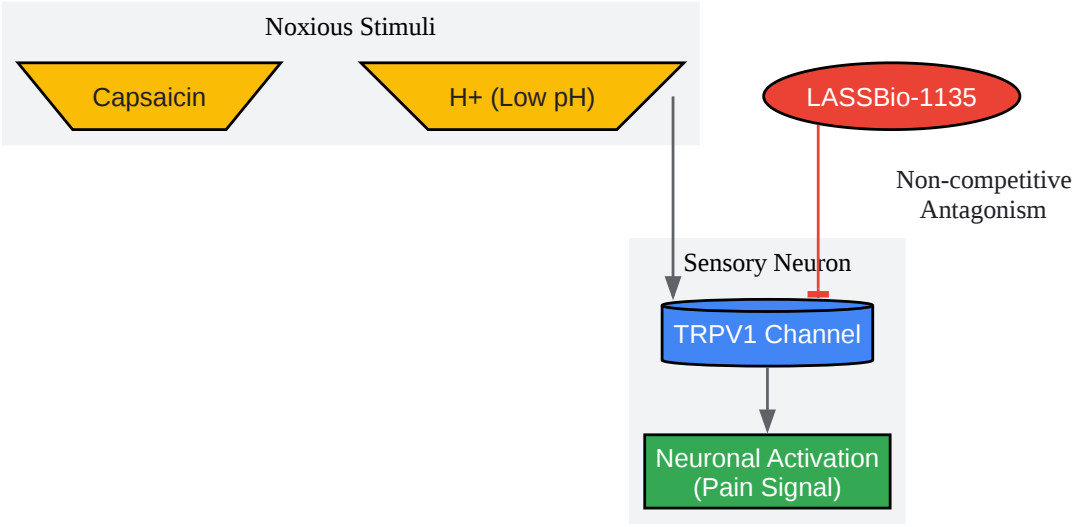
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Caption: LASSBio-1135 inhibits TNF-α production by reducing p38 MAPK activation.

Non-Competitive Antagonism of TRPV1 Channels

Independent of its anti-inflammatory effects, **LASSBio-1135** directly modulates neuronal activity by acting as a potent, non-competitive antagonist of the TRPV1 channel.[1][3][4] TRPV1 is a non-selective cation channel expressed on primary afferent neurons that functions as a key sensor for noxious heat and chemical stimuli, including capsaicin and low pH (protons).[1][3] By blocking TRPV1-mediated currents, **LASSBio-1135** reduces neuronal hyperexcitability and abrogates thermal hyperalgesia.[1][2]



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Caption: LASSBio-1135 directly blocks the TRPV1 channel, reducing pain signals.

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Quantitative Data Summary

The dual actions of **LASSBio-1135** have been quantified through a series of in vitro and in vivo experiments.

Table 1: In Vitro Activity of LASSBio-1135

Target/Assay	Metric	Value	Cell System	Notes
TNF-α Release Inhibition	IC_{50}	546 nM	LPS-stimulated murine macrophages	Measures inhibition of cytokine production.[3][4]
TRPV1 Antagonism	IC_{50}	580 nM	TRPV1-expressing Xenopus oocytes	Against capsaicin-elicited currents.[1][3][4]
TRPV1 Antagonism	-	Effective at 50 µM	TRPV1-expressing Xenopus oocytes	Against low pH-induced currents.[1][3][4]
Cell Viability	-	No effect below 100 µM	Murine macrophages	Demonstrates low cytotoxicity at effective concentrations.[4][5]

Table 2: In Vivo Efficacy of LASSBio-1135 (Oral Administration)

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Model	Species	Dose	Key Finding(s)
Carrageenan-Induced Thermal Hyperalgesia	Rodent	100 µmol/kg	Markedly reduced thermal hyperalgesia.[1][3][4]
Carrageenan-Induced Thermal Hyperalgesia	Rodent	10 µmol/kg	Partial reduction observed only at later time points (e.g., 4th hour).[1][3][4]
Carrageenan-Induced Inflammation	Rodent	10-100 µmol/kg	Reduced TNF-α production and neutrophil recruitment (MPO activity) in the paw.[1][3][4]
Partial Sciatic Ligation (Neuropathic Pain)	Rodent	100 µmol/kg	Reversed established thermal hyperalgesia and mechanical allodynia.[1][3][4]

Experimental Protocols

The following are detailed methodologies for key experiments used to elucidate the mechanism of action of **LASSBio-1135**.

TNF-α Release Assay in Peritoneal Macrophages

- Objective: To quantify the inhibitory effect of **LASSBio-1135** on TNF-α production in inflammatory cells.
- Methodology:
  - Cell Isolation: Peritoneal macrophages are harvested from BALB/c mice via peritoneal lavage.
  - Cell Culture: Cells are plated in 96-well plates and allowed to adhere for 2-4 hours. Non-adherent cells are washed away.

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- Treatment: Macrophages are pre-treated with varying concentrations of **LASSBio-1135** or vehicle (DMSO) for 1 hour.
- Stimulation: Cells are stimulated with Lipopolysaccharide (LPS) at 100 ng/mL for 24 hours to induce TNF-α production.
- Quantification: The concentration of TNF-α in the culture supernatant is determined using a commercial Enzyme-Linked Immunosorbent Assay (ELISA) kit.
- Data Analysis: An IC_{50} value is calculated from the concentration-response curve generated using non-linear regression.[4]

TRPV1 Antagonism Assay in Xenopus Oocytes

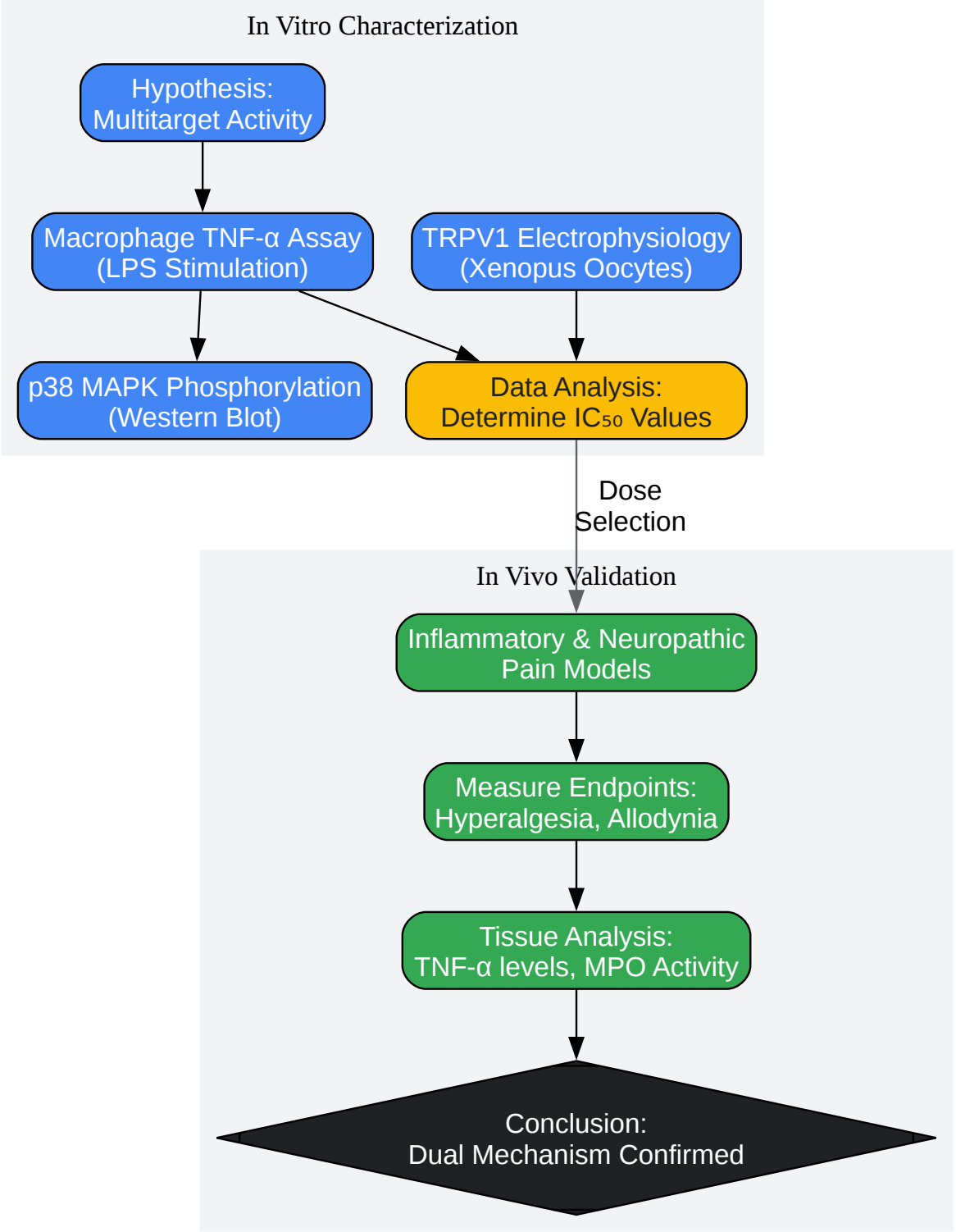
- Objective: To measure the direct antagonistic effect of **LASSBio-1135** on TRPV1 channel activity.
- Methodology:
  - Oocyte Preparation: Oocytes are surgically removed from Xenopus laevis frogs and manually defolliculated.
  - cRNA Injection: Oocytes are injected with cRNA encoding for the human or rat TRPV1 channel and are incubated for 2-5 days to allow for channel expression.
  - Two-Electrode Voltage Clamp: An oocyte is placed in a recording chamber and impaled with two microelectrodes. The membrane potential is clamped at a holding potential (e.g., -60 mV).
  - Agonist Application: The TRPV1 agonist (e.g., 1 µM capsaicin or a low pH buffer) is applied to elicit an inward current.
  - Inhibitor Application: After establishing a stable baseline response to the agonist, **LASSBio-1135** is co-applied at various concentrations to measure the degree of current inhibition.
  - Data Analysis: The percentage of inhibition at each concentration is used to generate a concentration-response curve and calculate the IC_{50}.[4]

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In Vivo Model: Carrageenan-Induced Inflammatory Pain

- Objective: To assess the anti-hyperalgesic and anti-inflammatory effects of **LASSBio-1135** in an acute inflammatory pain model.
- Methodology:
  - Animal Acclimation: Male Wistar rats or mice are acclimated to the testing environment.
  - Baseline Measurement: The baseline paw withdrawal latency to a thermal stimulus (e.g., radiant heat source) is measured.
  - Drug Administration: **LASSBio-1135** (10 or 100 µmol/kg) or vehicle is administered orally (p.o.) one hour before the inflammatory insult.
  - Inflammation Induction: A subplantar injection of 1% carrageenan solution is administered into the right hind paw.
  - Post-Treatment Measurement: Thermal hyperalgesia is assessed by measuring paw withdrawal latency at multiple time points (e.g., 1, 2, 3, 4 hours) post-carrageenan injection.[1]
  - Tissue Analysis: At the end of the experiment (e.g., 4 hours), animals are euthanized, and the inflamed paw tissue is collected to quantify neutrophil infiltration (via Myeloperoxidase assay) and local TNF-α levels (via ELISA).[1][2]

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Caption: Experimental workflow for elucidating the mechanism of **LASSBio-1135**.

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